

Physical and chemical properties of 3-methyloctanal

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Compound of Interest

Compound Name: 3-Methyloctanal

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3-Methyloctanal: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the physical and chemical properties of **3-methyloctanal** (CAS No: 25882-73-9), a nine-carbon branched-chain aldehyde. The document consolidates available data on its molecular structure, physicochemical characteristics, and safety profiles. Due to a notable absence of published experimental spectral data and biological studies, this guide also outlines general methodologies for its synthesis and characterization, providing a foundational resource for researchers initiating studies on this compound. All quantitative data are presented in structured tables for clarity and comparative analysis.

Introduction

3-Methyloctanal is an organic compound with the molecular formula $C_9H_{18}O$.^{[1][2][3]} As a branched-chain aldehyde, its chemical properties are of interest in various fields, including synthetic organic chemistry and potentially in the study of chemical signaling, although specific biological activities have not yet been documented in the available scientific literature. This guide aims to provide a comprehensive repository of the known physical and chemical data of

3-methyloctanal and to address the current gaps in experimental data by proposing general protocols for its synthesis and characterization.

Physicochemical Properties

The physical and chemical properties of **3-methyloctanal** have been reported through a combination of experimental measurements and computational estimations. The following tables summarize the key quantitative data available for this compound.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ O	[1][2][3]
Molecular Weight	142.24 g/mol	[2][3]
Boiling Point	183.7 °C at 760 mmHg (estimated)	[1][4]
Melting Point	-18 °C (estimated)	[1]
Density	0.813 g/cm ³	[1]
Refractive Index	1.4204 (estimated)	[1]
Flash Point	58.9 °C (estimated)	[1][4]
Vapor Pressure	0.759 mmHg at 25 °C	[1]
Water Solubility	152.1 mg/L at 25 °C (estimated)	[4]

Table 2: Computed Chemical Properties

Property	Value	Source
XLogP3	3.2	[1] [2] [3]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	6	[1]
Exact Mass	142.135765193 Da	[1] [2] [3]
Monoisotopic Mass	142.135765193 Da	[2] [3]
Topological Polar Surface Area	17.1 Å ²	[2] [3]
Heavy Atom Count	10	[1]
Complexity	78.8	[1]

Spectral Data

As of the date of this publication, experimental ¹H NMR, ¹³C NMR, and mass spectrometry data for **3-methyloctanal** are not available in the public domain. Researchers are encouraged to perform these analyses upon synthesis to contribute to the body of knowledge for this compound.

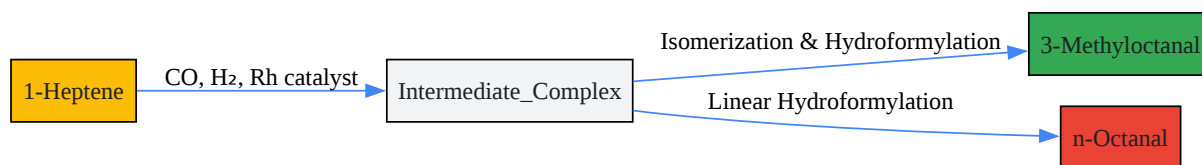
Synthesis of 3-Methyloctanal

While a specific, detailed experimental protocol for the synthesis of **3-methyloctanal** is not readily available in the literature, two primary synthetic routes can be proposed based on established organic chemistry reactions: hydroformylation of 1-heptene and oxidation of 3-methyloctanol.

Proposed Synthesis Route 1: Hydroformylation of 1-Heptene

Hydroformylation, also known as the oxo process, involves the addition of a formyl group (CHO) and a hydrogen atom across a carbon-carbon double bond. The hydroformylation of 1-

heptene would yield a mixture of aldehydes, including the desired **3-methyloctanal**, though regioselectivity can be a challenge.



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Caption: Proposed hydroformylation synthesis of **3-methyloctanal**.

Experimental Protocol (General Methodology):

- Materials: 1-heptene, a rhodium-based catalyst (e.g., a rhodium complex with a phosphine ligand), syngas (a mixture of carbon monoxide and hydrogen), and a suitable solvent (e.g., toluene).
- Apparatus: A high-pressure reactor (autoclave) equipped with a stirrer, gas inlet, and temperature and pressure controls.
- Procedure:
 - The reactor is charged with 1-heptene, the rhodium catalyst, and the solvent.
 - The reactor is sealed and purged with nitrogen to remove any air.
 - The reactor is pressurized with syngas to the desired pressure.
 - The reaction mixture is heated to the desired temperature with constant stirring.
 - The reaction is allowed to proceed for a set amount of time, with pressure maintained by the addition of syngas as it is consumed.
 - After the reaction is complete, the reactor is cooled, and the excess pressure is carefully released.

- The product mixture is collected, and the solvent is removed under reduced pressure.
- The resulting mixture of aldehydes is then purified, typically by fractional distillation, to isolate **3-methyloctanal**.

Note: The specific conditions (catalyst, solvent, temperature, pressure, and reaction time) would need to be optimized to maximize the yield and selectivity for **3-methyloctanal**.

Proposed Synthesis Route 2: Oppenauer Oxidation of 3-Methyloctanol

The Oppenauer oxidation is a gentle method for oxidizing secondary alcohols to ketones, and can also be applied to the synthesis of aldehydes from primary alcohols.^{[5][6]} This method involves the use of an aluminum alkoxide catalyst in the presence of a hydride acceptor, such as acetone.^[5]



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Caption: Proposed Oppenauer oxidation of 3-methyloctanol.

Experimental Protocol (General Methodology):

- Materials: 3-methyloctanol, aluminum isopropoxide, acetone (both as solvent and hydride acceptor), and a dry, inert solvent such as toluene or benzene.
- Apparatus: A round-bottom flask equipped with a reflux condenser and a heating mantle, under an inert atmosphere (e.g., nitrogen).
- Procedure:
 - 3-methyloctanol, a solution of aluminum isopropoxide, and a large excess of acetone are added to the reaction flask.
 - The mixture is heated to reflux with stirring.

- The reaction progress is monitored by a suitable technique (e.g., thin-layer chromatography or gas chromatography).
- Upon completion, the reaction is cooled to room temperature.
- The reaction is quenched by the slow addition of a dilute acid (e.g., 1 M HCl).
- The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether).
- The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., MgSO_4), and filtered.
- The solvent is removed under reduced pressure, and the crude **3-methyloctanal** is purified by distillation.

Biological Activity and Signaling Pathways

There is currently no available information in the scientific literature regarding the biological activity, metabolic fate, or any associated signaling pathways of **3-methyloctanal**. Further research, including in vitro and in vivo studies, is required to elucidate any potential pharmacological or toxicological effects of this compound.

Safety and Handling

Based on available safety data, **3-methyloctanal** is classified as a flammable liquid and vapor. [2] It is also reported to cause skin and serious eye irritation and may cause respiratory irritation.[2]

Hazard Statements:

- H226: Flammable liquid and vapor.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

3-Methyloctanal is a compound for which basic physicochemical data are available, largely from computational estimations. A significant opportunity exists for further research to fill the gaps in our knowledge, particularly concerning its experimental spectral properties, detailed synthetic procedures, and its potential biological activities. The methodologies and data presented in this guide serve as a starting point for researchers and professionals in drug development and other scientific disciplines to explore the properties and potential applications of **3-methyloctanal**.

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